

# Chemical and physical properties of 3,4-xylyl methylcarbamate.

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Compound Name: Xylylcarb

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## An In-depth Technical Guide to 3,4-Xylyl Methylcarbamate

For Researchers, Scientists, and Drug Development Professionals

## Introduction

3,4-Xylyl methylcarbamate, also known by synonyms such as Meobal and MPMC, is a carbamate ester with significant insecticidal properties. Like other carbamates, its primary mechanism of action involves the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects and mammals. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, mechanism of action, and analytical methodologies for 3,4-xylyl methylcarbamate, tailored for a scientific audience.

## Chemical and Physical Properties

3,4-Xylyl methylcarbamate is a white crystalline solid. A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of 3,4-Xylyl Methylcarbamate

Property	Value	Reference
IUPAC Name	(3,4-dimethylphenyl) N-methylcarbamate	
Synonyms	Meobal, MPMC, 3,4-Dimethylphenyl methylcarbamate, Xylcarb	[1]
CAS Number	2425-10-7	
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	[2]
Molecular Weight	179.22 g/mol	
Melting Point	79-80 °C	[1]
Boiling Point	126 °C (at 0.2 mmHg)	[1]
Water Solubility	580 mg/L (at 20 °C)	[2]
Appearance	White crystalline solid	

## Synthesis

The synthesis of 3,4-xylyl methylcarbamate is typically achieved through the reaction of 3,4-dimethylphenol with methyl isocyanate. This reaction is a nucleophilic addition of the phenolic hydroxyl group to the isocyanate group.

## Experimental Protocol: Synthesis of 3,4-Xylyl Methylcarbamate

The following is a representative laboratory-scale protocol for the synthesis of 3,4-xylyl methylcarbamate.

Materials:

- 3,4-Dimethylphenol
- Methyl isocyanate

- Anhydrous toluene (or other inert solvent such as benzene or dioxane)
- Triethylamine (or other suitable base catalyst)
- Anhydrous sodium sulfate
- Hexane
- Round-bottom flask
- Reflux condenser with a drying tube
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Büchner funnel and filter paper

**Procedure:**

- In a clean, dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser fitted with a drying tube, dissolve 3,4-dimethylphenol (1.0 equivalent) in anhydrous toluene.
- Add a catalytic amount of triethylamine (e.g., 0.1 equivalents) to the solution.
- With stirring, add methyl isocyanate (1.1 equivalents) dropwise to the reaction mixture at room temperature. The reaction may be exothermic.
- After the addition is complete, heat the reaction mixture to reflux (approximately 110 °C for toluene) and maintain for 2-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or another suitable analytical method.
- Once the reaction is complete, allow the mixture to cool to room temperature.

- Transfer the reaction mixture to a separatory funnel and wash with a saturated aqueous solution of sodium bicarbonate, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system, such as a mixture of hexane and ethyl acetate, to yield pure 3,4-xylyl methylcarbamate as a white solid.

## Mechanism of Action and Signaling Pathway

The primary pharmacological target of 3,4-xylyl methylcarbamate is the enzyme acetylcholinesterase (AChE).

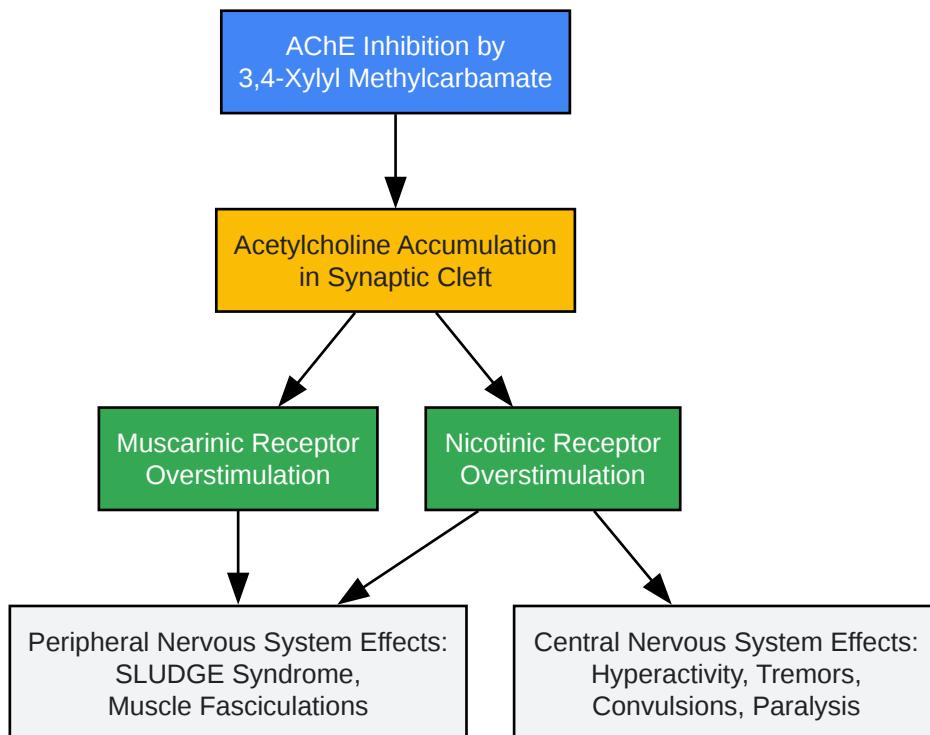
### Acetylcholinesterase Inhibition

Acetylcholinesterase is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) into choline and acetic acid, terminating the nerve impulse at cholinergic synapses. 3,4-Xylyl methylcarbamate acts as a reversible inhibitor of AChE. It carbamylates a serine residue in the active site of the enzyme, rendering it inactive. This inhibition leads to an accumulation of acetylcholine in the synaptic cleft, resulting in continuous stimulation of cholinergic receptors.

Mechanism of Acetylcholinesterase Inhibition.

### Downstream Effects

The accumulation of acetylcholine due to AChE inhibition leads to the overstimulation of muscarinic and nicotinic receptors in the central and peripheral nervous systems. This results in a range of physiological effects, which are the basis for the insecticidal activity of 3,4-xylyl methylcarbamate.



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Downstream Effects of AChE Inhibition.

## Analytical Methodologies

The quantification and identification of 3,4-xylyl methylcarbamate in various matrices are crucial for research, quality control, and toxicological studies. Common analytical techniques include High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

## High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the analysis of carbamate pesticides. A reversed-phase column is typically employed with a mobile phase consisting of a mixture of acetonitrile and water or methanol and water.

Table 2: Representative HPLC Conditions for 3,4-Xylyl Methylcarbamate Analysis

Parameter	Condition
Column	C18 reversed-phase (e.g., 250 mm x 4.6 mm, 5 $\mu$ m)
Mobile Phase	Acetonitrile:Water (e.g., 60:40 v/v), isocratic
Flow Rate	1.0 mL/min
Injection Volume	10 $\mu$ L
Column Temperature	25 °C
Detection	UV at 220 nm

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS provides high sensitivity and specificity for the analysis of 3,4-xylyl methylcarbamate, especially at trace levels. Due to the thermal lability of some carbamates, derivatization may sometimes be employed, although direct analysis is often possible.

Table 3: Representative GC-MS Conditions for 3,4-Xylyl Methylcarbamate Analysis

Parameter	Condition
Column	DB-5ms or equivalent (e.g., 30 m x 0.25 mm, 0.25 $\mu$ m)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Injector Temperature	250 °C
Oven Program	Initial temp 80 °C, hold for 1 min, ramp to 280 °C at 10 °C/min, hold for 5 min
MS Transfer Line Temp	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 50-300

# Experimental Protocol: Acetylcholinesterase Inhibition Assay

The following protocol, based on the Ellman method, can be used to determine the in vitro inhibitory activity of 3,4-xylyl methylcarbamate against acetylcholinesterase.

## Materials:

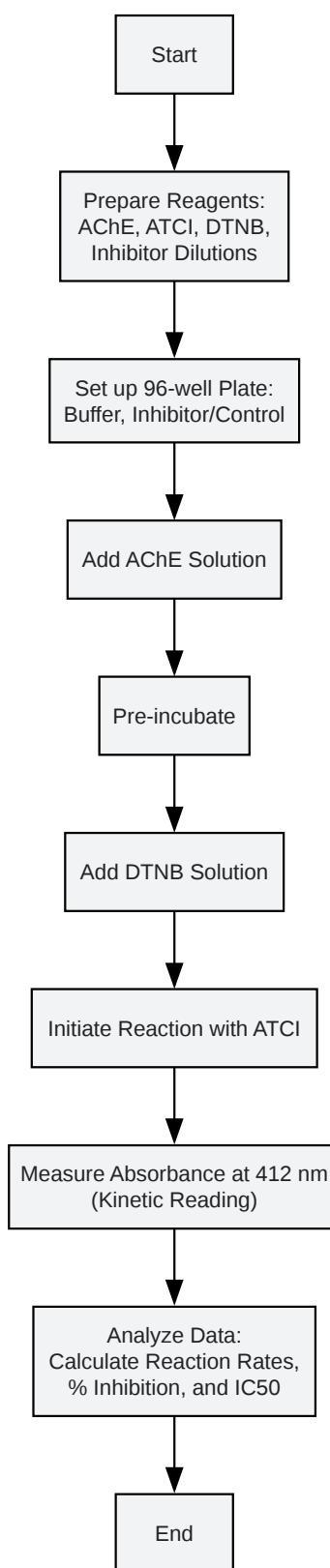
- Acetylcholinesterase (AChE) from a suitable source (e.g., electric eel)
- Acetylthiocholine iodide (ATCI)
- 5,5'-Dithiobis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- 3,4-Xylyl methylcarbamate
- Phosphate buffer (e.g., 0.1 M, pH 8.0)
- 96-well microplate
- Microplate reader

## Procedure:

- Reagent Preparation:
  - Prepare a stock solution of AChE in phosphate buffer.
  - Prepare a stock solution of ATCI in deionized water.
  - Prepare a stock solution of DTNB in phosphate buffer.
  - Prepare a stock solution of 3,4-xylyl methylcarbamate in a suitable solvent (e.g., DMSO) and make serial dilutions in phosphate buffer.
- Assay:
  - In a 96-well microplate, add phosphate buffer to each well.

- Add a specific volume of the 3,4-xylyl methylcarbamate dilutions to the test wells. Add buffer or solvent to the control wells.
- Add the AChE solution to all wells except the blank.
- Incubate the plate at a controlled temperature (e.g., 25 °C) for a defined period (e.g., 15 minutes).
- Add the DTNB solution to all wells.
- Initiate the reaction by adding the ATCl solution to all wells.

- Measurement:
  - Immediately measure the absorbance at 412 nm using a microplate reader.
  - Take readings at regular intervals for a set period (e.g., every minute for 10 minutes).
- Data Analysis:
  - Calculate the rate of reaction for each well.
  - Determine the percentage of inhibition for each concentration of 3,4-xylyl methylcarbamate relative to the control.
  - Calculate the  $IC_{50}$  value (the concentration of inhibitor that causes 50% inhibition of the enzyme activity).



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Workflow for Acetylcholinesterase Inhibition Assay.

## Conclusion

3,4-Xylyl methylcarbamate is a potent insecticide whose efficacy is derived from its ability to inhibit acetylcholinesterase. This guide has provided a detailed overview of its chemical and physical properties, a representative synthesis protocol, its mechanism of action, and relevant analytical methodologies. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development and pesticide research.

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